

Proper Disposal of 4-Ethoxycoumarin: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Ethoxycoumarin

Cat. No.: B1269929

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The proper disposal of **4-Ethoxycoumarin** is crucial for laboratory safety and environmental protection. As a substance that is harmful if swallowed, may cause an allergic skin reaction, and is harmful to aquatic life with long-lasting effects, it requires careful handling and disposal in accordance with hazardous waste regulations.^[1] This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

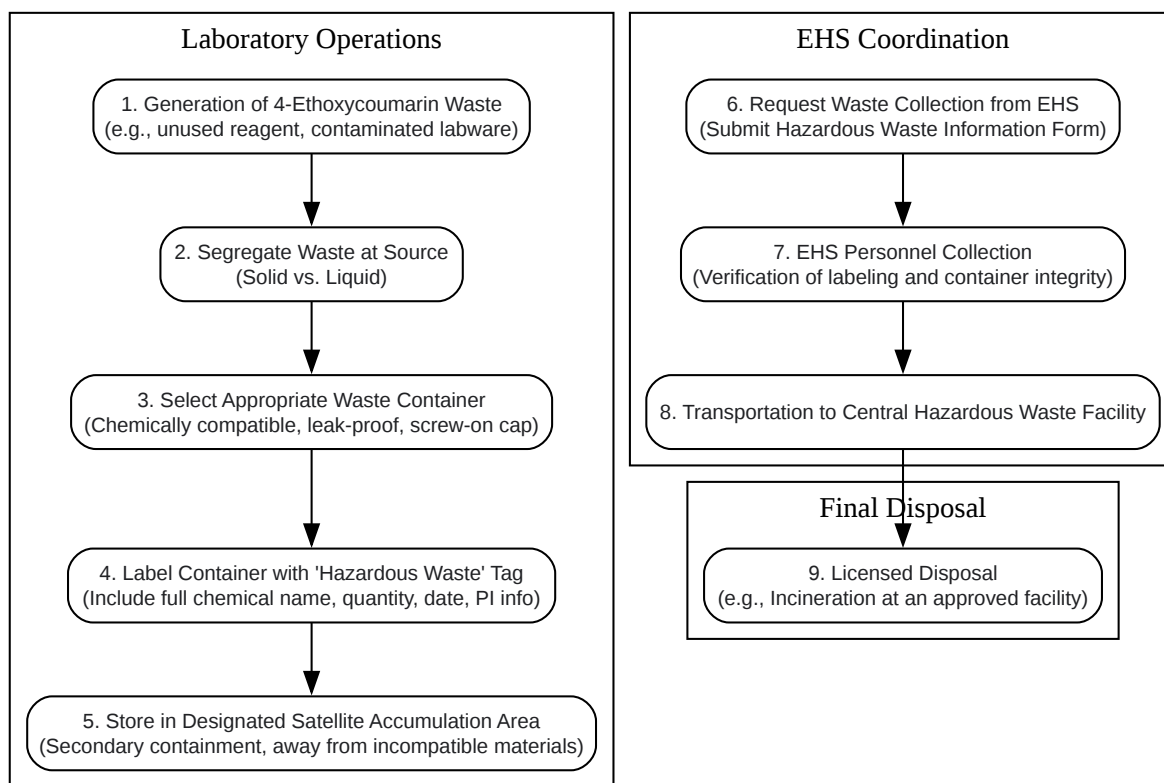
Key Data and Hazard Information

A clear understanding of the hazards associated with **4-Ethoxycoumarin** is the first step in ensuring its safe disposal. The following table summarizes key quantitative and qualitative data.

Property	Value	Reference
CAS Number	35817-27-7	[1]
Molecular Formula	C ₁₁ H ₁₀ O ₃	N/A
Hazard Statements	H302: Harmful if swallowed. H317: May cause an allergic skin reaction. H412: Harmful to aquatic life with long lasting effects.	[1]
Signal Word	Warning	[1]
GHS Hazard Pictograms	GHS07 (Exclamation Mark)	[1]

Experimental Workflow for Disposal

The following diagram illustrates the standard operating procedure for the disposal of **4-Ethoxycoumarin** waste from the point of generation to final removal by Environmental Health and Safety (EHS) personnel.



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References

- 1. [lgcstandards.com](https://www.lgcstandards.com) [lgcstandards.com]
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